

# Solubility of Cobalt (II) Chloride Dihydrate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: COBALT CHLORIDE,  
DIHYDRATE)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of cobalt (II) chloride dihydrate ( $\text{CoCl}_2 \cdot 2\text{H}_2\text{O}$ ) in various solvents. This information is critical for its application in diverse research and development fields, including its use as a hypoxia-mimetic agent in cell culture, a catalyst in organic synthesis, and a precursor for the synthesis of cobalt-based materials. This document outlines solubility data, experimental protocols for solubility determination, and visual representations of a key signaling pathway and an experimental workflow involving cobalt chloride.

## Physicochemical Properties of Cobalt (II) Chloride Dihydrate

Cobalt (II) chloride dihydrate is a violet-blue crystalline solid. It is one of several hydrated forms of cobalt (II) chloride, with the anhydrous form being blue and the hexahydrate form being rose-red<sup>[1][2]</sup>. The dihydrate is stable in aqueous solutions at temperatures between 51.25 °C and 120.2 °C<sup>[2][3]</sup>.

Key Properties:

- Molecular Formula:  $\text{CoCl}_2 \cdot 2\text{H}_2\text{O}$
- Molar Mass: 165.87 g/mol <sup>[1]</sup>

- Appearance: Violet-blue crystals[1]
- Density: 2.477 g/cm<sup>3</sup>[1]
- Melting Point: 100 °C (decomposes)[1]

## Solubility Data

Quantitative solubility data for cobalt (II) chloride dihydrate is not as extensively reported as for its anhydrous and hexahydrate counterparts. The solubility of different hydrates of the same salt can vary due to differences in their crystal lattice energies and interactions with the solvent. When precise concentrations of cobalt (II) chloride dihydrate solutions are required, it is recommended to perform experimental solubility determination.

The following tables summarize the available quantitative solubility data for cobalt (II) chloride in various solvents. It is important to note that much of the available data does not specify the hydrate form and often refers to the anhydrous salt (CoCl<sub>2</sub>). This information is provided as a reference, but researchers should be cautious and verify the solubility for the specific dihydrate form in their experimental context.

Table 1: Solubility of Cobalt (II) Chloride (form unspecified, likely anhydrous) in Water at Various Temperatures[1][4]

Temperature (°C)	Solubility ( g/100 mL)
0	43.6
7	45.0
20	52.9
25	56.2
30	59.7
40	69.5
60	93.8
80	97.6
96	105.0
100	106.2

Table 2: Solubility of Cobalt (II) Chloride (form unspecified, likely anhydrous) in Various Organic Solvents[1][4]

Solvent	Temperature (°C)	Solubility ( g/100 mL or g/100 g)
Methanol	20	38.5
Ethanol (absolute)	0	45.0 ( g/100 g)
10	48.6 ( g/100 g)	
20	54.4 ( g/100 g)	
30	62.6 ( g/100 g)	
40	67.4 ( g/100 g)	
50	65.1 ( g/100 g)	
60	66.8 ( g/100 g)	
70	72.9 ( g/100 g)	
80	70.3 ( g/100 g)	
Acetone	0	9.11 ( g/100 g)
22.5	9.28 ( g/100 g)	
50	7.25 ( g/100 g)	
Diethyl Ether	20	0.021 ( g/100 g)
Pyridine	0	0.433 ( g/100 g)
25	0.578 ( g/100 g)	
60	1.342 ( g/100 g)	
106	14.34 ( g/100 g)	
Acetonitrile	18	4.08 ( g/100 g)

Qualitative solubility information indicates that cobalt (II) chloride dihydrate is soluble in water, ethanol, and acetone[2].

## Experimental Protocol: Determination of Solubility

The following is a general gravimetric method for determining the solubility of cobalt (II) chloride dihydrate in a given solvent at a specific temperature.

Materials:

- Cobalt (II) chloride dihydrate ( $\text{CoCl}_2 \cdot 2\text{H}_2\text{O}$ )
- Solvent of interest
- Thermostatically controlled water bath or shaker
- Analytical balance
- Vials with airtight caps
- Syringe filters (solvent-compatible, appropriate pore size)
- Pre-weighed drying dishes
- Oven

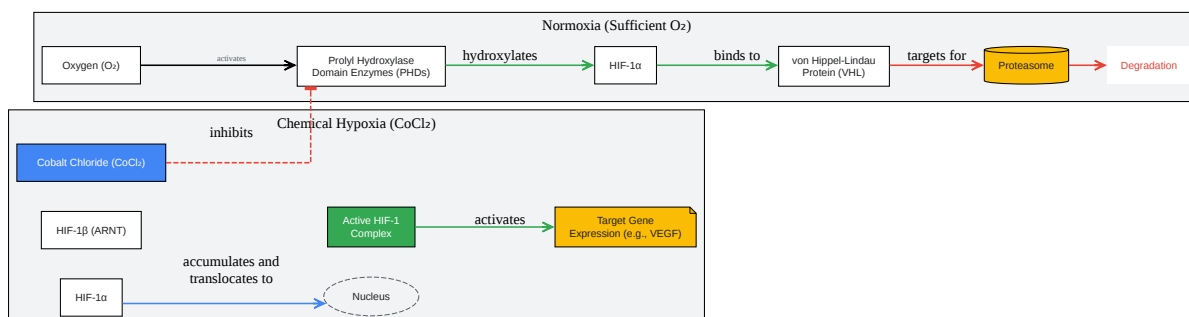
Methodology:

- Preparation of Saturated Solution:
  - Add an excess amount of cobalt (II) chloride dihydrate to a known volume or mass of the solvent in a sealed vial. The excess solid is crucial to ensure saturation.
  - Place the vial in a thermostatically controlled water bath or shaker set to the desired temperature.
  - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours), with continuous agitation to facilitate dissolution.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, allow the solid to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe.

- Immediately attach a syringe filter and dispense the clear, saturated solution into a pre-weighed drying dish. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
  - Place the drying dish containing the saturated solution in an oven at a temperature sufficient to evaporate the solvent without decomposing the cobalt chloride dihydrate (e.g., 60-80°C).
  - Continue drying until a constant weight is achieved.
  - Record the final mass of the drying dish with the dried cobalt (II) chloride dihydrate.
- Calculation of Solubility:
  - Calculate the mass of the dissolved cobalt (II) chloride dihydrate by subtracting the initial mass of the empty drying dish from the final mass.
  - Express the solubility in the desired units (e.g., g/100 mL or g/100 g of solvent).

## Visualization of a Key Signaling Pathway

Cobalt (II) chloride is widely used in cell biology to mimic hypoxic conditions. It achieves this by stabilizing the alpha subunit of the Hypoxia-Inducible Factor 1 (HIF-1 $\alpha$ ), a key transcription factor that is normally degraded in the presence of oxygen.

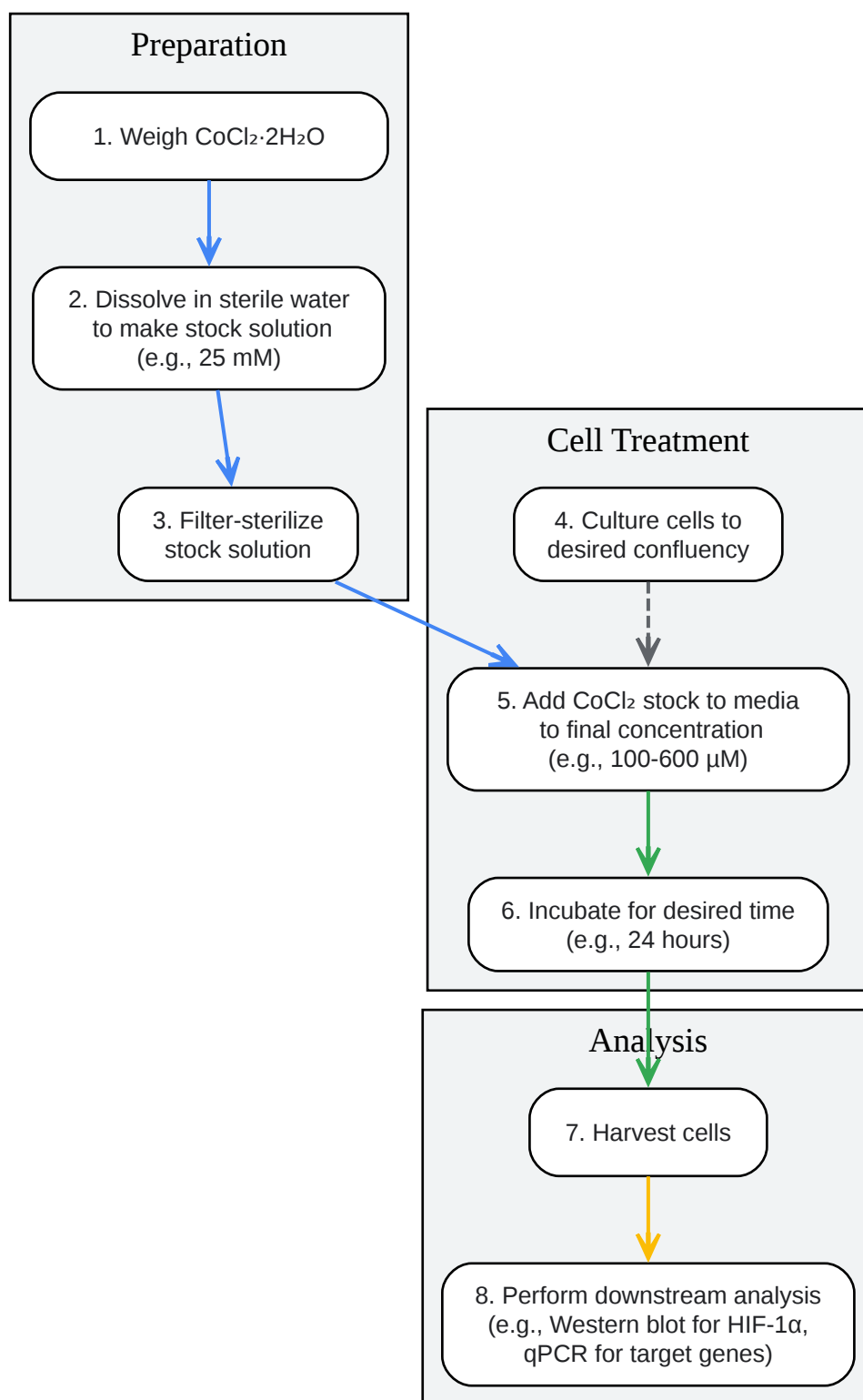


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Caption: HIF-1α Stabilization by Cobalt Chloride.

## Visualization of an Experimental Workflow

The following diagram illustrates a typical workflow for inducing chemical hypoxia in a cell culture experiment using cobalt (II) chloride dihydrate. The solubility of the compound is a critical factor in the preparation of a sterile stock solution of the correct concentration.



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